

2-Methyl-1,3-dioxolane (CAS 497-26-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-methyl-1,3-Dioxolane-2-acetamide

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of 2-methyl-1,3-dioxolane (CAS 497-26-7), a heterocyclic acetal with significant applications in chemical synthesis and as a solvent. This document consolidates critical information on its physicochemical properties, synthesis protocols, safety and handling, and key applications, presented in a format tailored for scientific and research professionals.

Chemical Identity and Properties

2-Methyl-1,3-dioxolane, also known as acetaldehyde ethylene acetal, is a colorless, highly flammable liquid.^{[1][2]} It is characterized by the empirical formula $C_4H_8O_2$ and a molecular weight of 88.11 g/mol.^{[1][3]}

Physicochemical Data

The key physical and chemical properties of 2-methyl-1,3-dioxolane are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₂	[3]
Molecular Weight	88.11 g/mol	[1][3]
Appearance	Colorless to light yellow clear liquid	[4][5]
Boiling Point	82-83 °C	[3][4][5]
Density	0.982 g/mL at 25 °C	[3][4][5]
Flash Point	-2 °C (closed cup)	[3][4]
Refractive Index (n ₂₀ /D)	1.398	[3][5]
Vapor Pressure	57.3 hPa at 20 °C	[4]
Solubility	Completely miscible in water	[2][5]
Lower Explosion Limit	1.9% (V)	[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 2-methyl-1,3-dioxolane. Key spectral identifiers are provided below.

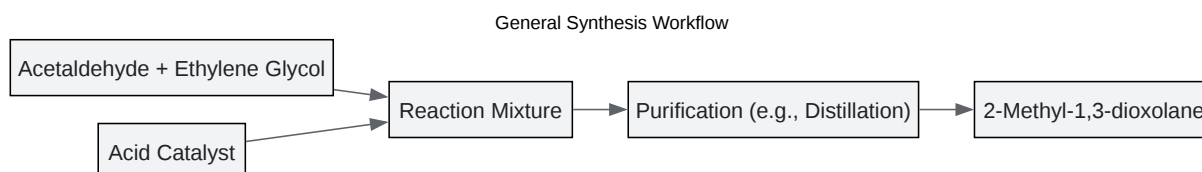
Spectroscopic Data	Identifiers	Reference
¹ H NMR	Spectrum available	[6]
¹³ C NMR	Spectrum available	[6]
Mass Spectrometry (MS)	Top peaks at m/z 73, 43, 45	[1][7]
Infrared (IR) Spectroscopy	Spectrum available	[1]

Synthesis of 2-Methyl-1,3-dioxolane

2-Methyl-1,3-dioxolane is primarily synthesized through the acetalization of acetaldehyde with ethylene glycol, typically in the presence of an acid catalyst.[8][9]

General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of 2-methyl-1,3-dioxolane.



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Caption: General workflow for the synthesis of 2-methyl-1,3-dioxolane.

Experimental Protocol: Photocatalytic Synthesis

A photocatalytic method for the synthesis of cyclic acetals, including 2-methyl-1,3-dioxolane, has been described.^[10]

Objective: To synthesize 2-methyl-1,3-dioxolane via a photocatalytic reaction.

Materials:

- Iron(III) chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$)
- Sodium nitrite (NaNO_2)
- Methanol or Ethanol
- Ethylene glycol
- Ethyl ether
- Anhydrous sodium sulfate

Equipment:

- Photocatalytic reactor with a quartz vessel (e.g., Strohmeier photoreactor)
- Medium-pressure mercury lamp (250 W)
- Magnetic stirrer
- Separatory funnel
- Distillation apparatus

Procedure:

- Charge the reactor flask with 6.3 mmol of $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ and 6.3 mmol of sodium nitrite.
- Add 500 mmol of the primary alcohol (methanol or ethanol) and stir until a homogeneous solution is formed.
- Add 500 mmol of ethylene glycol to the reaction mixture.
- Assemble the reactor in the photocatalytic installation.
- Irradiate the reaction mixture with the mercury lamp for 6-24 hours, maintaining the temperature between 20-50°C.
- Upon completion, extract the product with ethyl ether.
- Separate the organic layer using a separatory funnel and dry it over anhydrous sodium sulfate.
- Distill off the ethyl ether and purify the residue by fractional distillation to obtain 2-methyl-1,3-dioxolane.[\[10\]](#)

Applications

2-Methyl-1,3-dioxolane has several key applications in research and industry:

- Solvent: It serves as an extractant and solvent for oils, fats, waxes, dyestuffs, and cellulose derivatives.[\[5\]](#)

- **Chemical Intermediate:** It is used in the synthesis of other organic compounds. For example, it is a useful methyl vinyl ketone equivalent.[11] It is also used in the preparation of 2-methyl-1,3-dioxolane-2-ethanol.[11]
- **Protecting Group:** The dioxolane group is used to protect carbonyl groups in multi-step organic syntheses.[9]
- **Biodegradation Research:** It is utilized in methods for studying the biodegradation of organic chlorine compounds.[5]
- **Pharmaceutical Research:** While not a therapeutic agent itself, related dioxolane structures have been investigated as muscarinic acetylcholine receptor agonists.[3][9]

Safety and Handling

2-Methyl-1,3-dioxolane is a highly flammable liquid and vapor, posing a significant fire hazard.
[1][2]

Hazard Classification

Hazard	Classification
Flammability	Highly flammable liquid and vapor (GHS Category 2)[1][2]
Eye Irritation	Causes serious eye irritation (potential)[1]

Safe Handling and Storage

Handling:

- Keep away from heat, sparks, open flames, and hot surfaces.[4][12]
- Use in a well-ventilated area.[4]
- Wear protective gloves, clothing, and eye/face protection.[4]
- Ground and bond container and receiving equipment to prevent static discharge.[4][12]

- Avoid breathing vapors.[4]

Storage:

- Store in a cool, dry, and well-ventilated place.[4]
- Keep container tightly closed.[4][12]
- The substance is moisture-sensitive.[4][5]

Accidental Release Measures

In case of a spill, evacuate the area and remove all sources of ignition.[4] Use personal protective equipment and ensure adequate ventilation.[4]

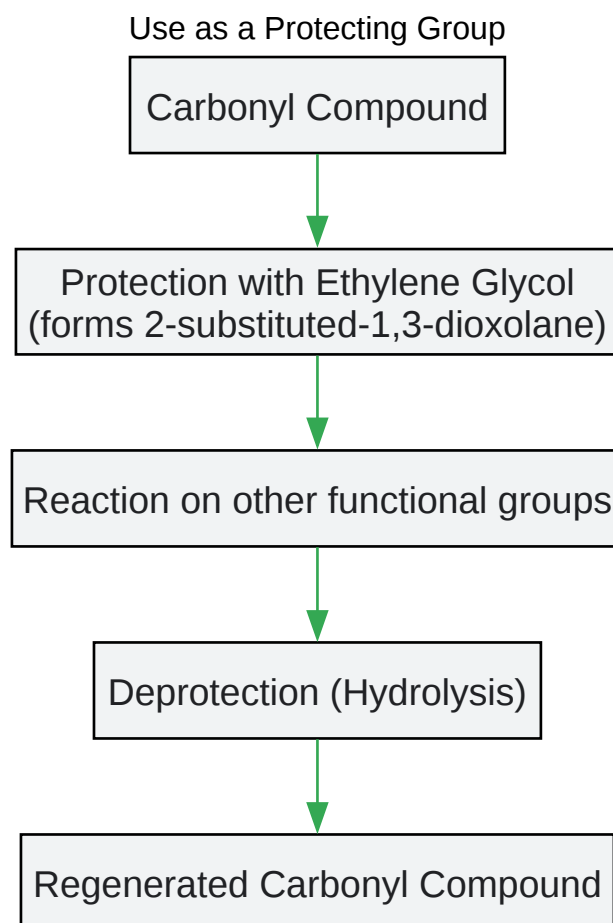
Transportation Information

2-Methyl-1,3-dioxolane is regulated as a hazardous material for transportation.

Regulation	Information	Reference
UN Number	1993	[4]
Proper Shipping Name	FLAMMABLE LIQUID, N.O.S. (2-Methyl-1,3-dioxolane)	[4]
Hazard Class	3 (Flammable liquids)	[4]
Packing Group	II	[4]

Logical Relationships in Application

The use of 2-methyl-1,3-dioxolane as a protecting group in organic synthesis follows a logical sequence of protection, reaction, and deprotection.



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